

# Tetraglycine Hydroperiodide: Application Notes and Protocols for Water Purification

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## Compound of Interest

Compound Name: Tetraglycine

Cat. No.: B1346897

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## Introduction

**Tetraglycine** hydroperiodide is a complex of iodine and the amino acid glycine. It serves as a stable, solid source of iodine for the disinfection of drinking water. When dissolved in water, it releases free iodine, a potent broad-spectrum antimicrobial agent effective against bacteria, viruses, and some protozoa. This document provides detailed application notes and protocols for the use of **tetraglycine** hydroperiodide in water purification, intended for research and development purposes.

## Mechanism of Action

The primary disinfecting action of **tetraglycine** hydroperiodide is attributed to the release of free iodine ( $I_2$ ) into the water. This free iodine then acts as a powerful oxidizing agent, inactivating microorganisms through multiple pathways. The key mechanisms include:

- **Oxidation of Cellular Components:** Iodine penetrates the cell walls of microorganisms and oxidizes critical cellular components. This includes the sulfhydryl groups of enzymes, amino acids (such as cysteine and methionine), and nucleotides. This oxidation leads to the denaturation of proteins and enzymes, disrupting metabolic processes essential for survival.
- **Disruption of Protein Synthesis:** By reacting with amino acids and nucleotides, iodine can interfere with protein synthesis and disrupt the structure of DNA and RNA.

- **Cell Membrane Damage:** Iodine can also attack the unsaturated fatty acids in the cell membrane, leading to a loss of membrane integrity and leakage of cellular contents.

The multi-targeted nature of iodine's action makes the development of microbial resistance unlikely.

## Signaling Pathway of Iodine Disinfection

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